

# Unveiling the Bioactivity of Roselipin 2A: A Technical Guide

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## Compound of Interest

Compound Name: Roselipin 2A

Cat. No.: B15574222

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This technical guide provides an in-depth overview of the biological activity of **Roselipin 2A**, a natural glycolipid isolated from the marine fungus *Gliocladium roseum* KF-1040. This document collates available quantitative data, details experimental methodologies, and visualizes key pathways to facilitate further research and drug development efforts.

## Core Biological Activity: Inhibition of Diacylglycerol Acyltransferase (DGAT)

**Roselipin 2A** is a member of the roselipin family of compounds, which have been identified as inhibitors of diacylglycerol acyltransferase (DGAT).<sup>[1][2][3][4]</sup> DGAT is a crucial enzyme in the triglyceride synthesis pathway, making it a potential therapeutic target for metabolic disorders. The chemical structure of **Roselipin 2A** is characterized as the 6"-O-acetyl derivative of Roselipin 1A, with a chemical formula of C<sub>42</sub>H<sub>74</sub>O<sub>15</sub>.<sup>[5][6]</sup>

## Quantitative Data: DGAT Inhibition

The inhibitory activity of the roselipin family against DGAT has been quantified, with IC<sub>50</sub> values providing a measure of their potency.

Compound Family	Target Enzyme	Source of Enzyme	IC50 Value (µM)
Roselipins (1A, 1B, 2A, 2B)	Diacylglycerol Acyltransferase (DGAT)	Rat liver microsomes	15 - 22[1][2][3][4]

## Secondary Biological Activity: Antimicrobial Effects

In addition to its enzymatic inhibition, the roselipin family has demonstrated antimicrobial properties.

### Quantitative Data: Antimicrobial Activity

Roselipins have been shown to possess activity against certain fungal species.[1][3][4]

Compound Family	Target Organism	Type of Activity
Roselipins	Saccharomyces cerevisiae	Antimicrobial[1][3][4]
Roselipins	Aspergillus niger	Antimicrobial[1][3][4]

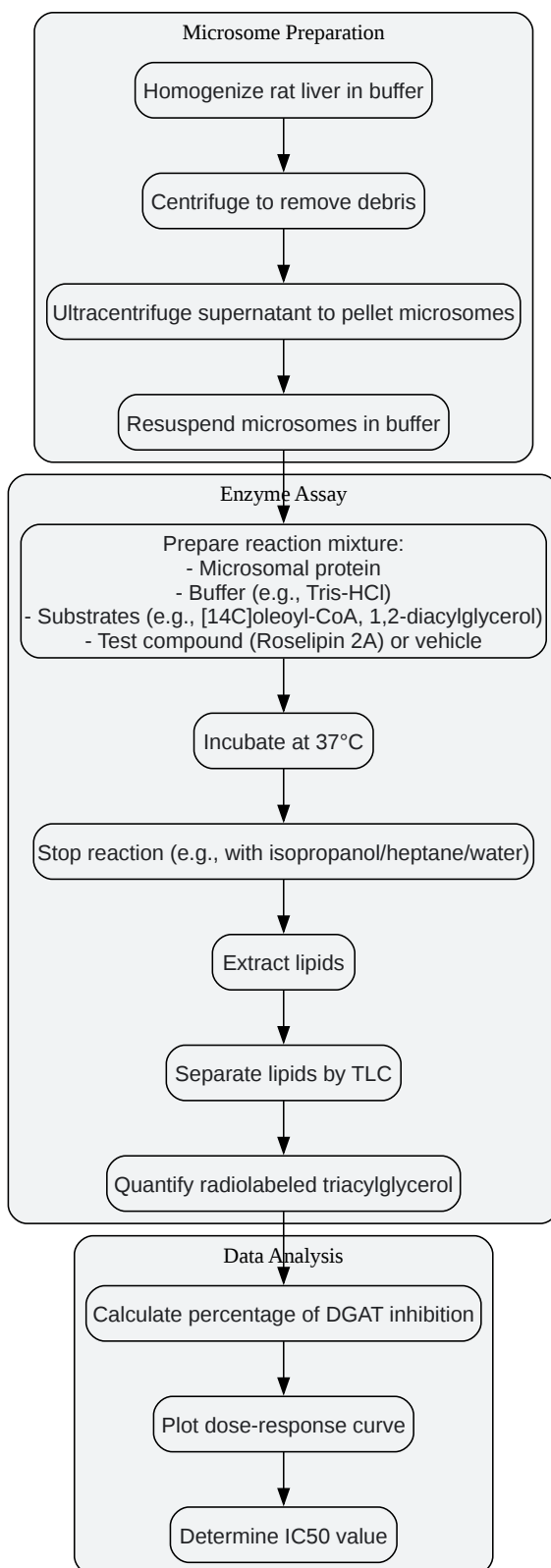
Note: Specific quantitative data such as Minimum Inhibitory Concentration (MIC) for **Roselipin 2A** against these organisms are not detailed in the currently available literature.

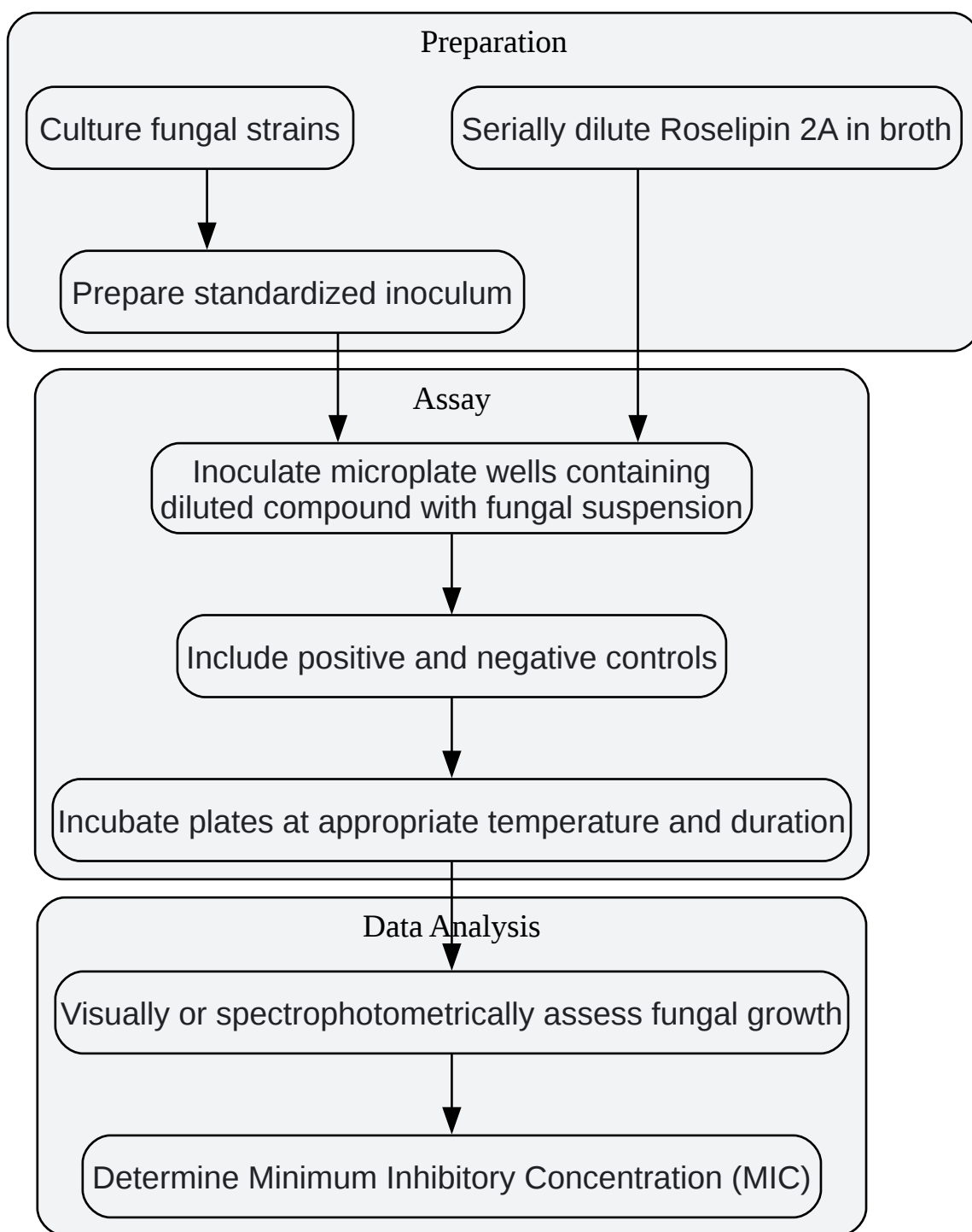
## Experimental Protocols

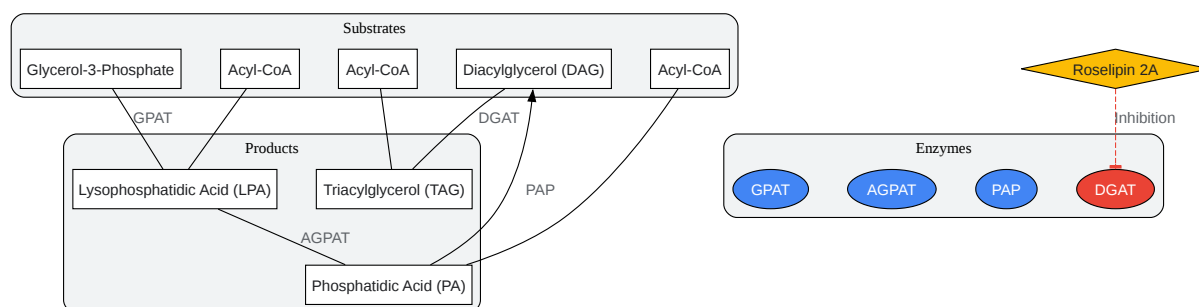
Detailed experimental protocols are crucial for the replication and extension of research findings. The following sections outline the general methodologies employed for the key experiments cited.

### Diacylglycerol Acyltransferase (DGAT) Inhibition Assay

The inhibitory effect of roselipins on DGAT activity was assessed using an enzyme assay system with rat liver microsomes.[2] While the specific, detailed protocol for the roselipin studies is not publicly available, a general methodology for such an assay is presented below.







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